

Safeguarding Research: A Comprehensive Guide to Handling Avelumab

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Avelumab (anti-PD-L1)

Cat. No.: B13395610

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potent immunotherapies like Avelumab. This anti-PD-L1 monoclonal antibody, while a powerful tool in oncology research, necessitates rigorous safety protocols to protect laboratory personnel from potential occupational exposure. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans to foster a secure research environment.

Hazard Communication

Avelumab is a human IgG1 lambda monoclonal antibody that targets Programmed Death-Ligand 1 (PD-L1).[1] While not classified as a hazardous substance in all contexts, it is prudent to handle it with the same precautions as other potent biological agents and chemotherapy drugs due to its biological activity and potential for immune-mediated reactions.[2] Exposure can occur through inhalation, skin or eye contact, and ingestion.[3]

Personal Protective Equipment (PPE)

The use of appropriate PPE is the most critical barrier to preventing exposure when handling Avelumab. All PPE should be disposable and designated for single-use. The following table

summarizes the required PPE for various procedures involving Avelumab, based on guidelines for handling hazardous drugs such as USP <800>.[4][5][6]

Activity	Gloves	Gown	Eye/Face Protection	Respiratory Protection
Receiving/Unpacking	Single pair of chemotherapy gloves	Not required	Not required	Not required
Preparation/Compounding (in a Biological Safety Cabinet)	Double pair of chemotherapy gloves (ASTM D6978 tested)	Disposable, low-lint, solid-front gown made of polyethylene-coated polypropylene	Face shield and goggles	Not required if performed in a certified BSC
Administration (in a research setting)	Double pair of chemotherapy gloves (ASTM D6978 tested)	Disposable, low-lint, solid-front gown made of polyethylene-coated polypropylene	Face shield and goggles	Surgical N95 respirator if there is a risk of aerosolization outside of a BSC
Spill Cleanup	Double pair of chemotherapy gloves (ASTM D6978 tested)	Disposable, low-lint, solid-front gown made of polyethylene-coated polypropylene	Face shield and goggles	Surgical N95 respirator or PAPR for large spills
Waste Disposal	Double pair of chemotherapy gloves (ASTM D6978 tested)	Disposable, low-lint, solid-front gown made of polyethylene-coated polypropylene	Goggles	Not required

Glove Selection:

The selection of appropriate gloves is critical. Gloves must be powder-free and tested according to the ASTM D6978 standard for resistance to permeation by chemotherapy drugs. [7][8] Nitrile gloves are commonly used.[9] It is recommended to wear two pairs of gloves (double-gloving) for enhanced protection.[5] The outer glove should be changed immediately if contaminated, and both pairs should be changed every 30 minutes or as per the manufacturer's guidelines.[5]

The following table presents breakthrough time data for selected chemotherapy drugs with Ansell nitrile gloves, which can serve as a conservative reference for handling Avelumab.

Chemotherapy Drug	Ansell Nitrile Glove Breakthrough Time (ASTM D6978)
Cyclophosphamide	> 240 minutes
5-Fluorouracil	> 480 minutes
Methotrexate	> 240 minutes
Paclitaxel (Taxol)	> 240 minutes

Data sourced from Ansell's chemical resistance guides and publications.[3][4][5]

Operational Plans: Step-by-Step Guidance

This protocol outlines the steps for preparing Avelumab for in-vitro experiments within a certified Class II Biological Safety Cabinet (BSC).

- BSC Decontamination: Before starting, decontaminate the interior surfaces of the BSC with an appropriate disinfectant, such as 70% ethanol, and allow it to air dry.[10]
- Gather Supplies: Assemble all necessary supplies, including the Avelumab vial, sterile diluent (e.g., 0.9% or 0.45% Sodium Chloride Injection), sterile syringes and needles, and a sterile infusion bag or container.[11][12]
- Don PPE: Put on all required PPE as specified in the table above.

- **Visual Inspection:** Visually inspect the Avelumab vial for particulate matter and discoloration. The solution should be clear and colorless to slightly yellow.[\[11\]](#)[\[12\]](#) Do not use if the solution is cloudy, discolored, or contains particles.
- **Withdrawal of Avelumab:** Using aseptic technique, withdraw the required volume of Avelumab from the vial using a sterile syringe and needle.
- **Dilution:** Inject the withdrawn Avelumab into the infusion bag or container with the appropriate diluent. Gently invert the container to mix the solution, avoiding foaming.[\[13\]](#)
- **Labeling:** Clearly label the container with the contents, concentration, date, and time of preparation.

Immediate and proper cleanup of spills is crucial to prevent exposure. Spill kits should be readily available in all areas where Avelumab is handled.[\[3\]](#)

Small Spills (<5 mL):

- **Alert Personnel:** Immediately alert others in the area.
- **Don PPE:** Put on a gown, double chemotherapy gloves, and eye protection.[\[3\]](#)
- **Containment:** Cover the spill with absorbent pads to contain it.[\[3\]](#)
- **Cleanup:** Collect any broken glass with a scoop and place it in a chemotherapy sharps container. Absorb the liquid with pads.[\[3\]](#)
- **Decontamination:** Clean the spill area twice with a detergent solution followed by a rinse with 70% isopropyl alcohol.[\[3\]](#)
- **Disposal:** Place all contaminated materials in a designated chemotherapy waste bag.[\[3\]](#)

Large Spills (>5 mL):


- **Evacuate and Secure:** Evacuate the area and restrict access.[\[3\]](#)
- **Don PPE:** In addition to the PPE for small spills, a surgical N95 respirator is required.[\[6\]](#)

- Containment: Gently cover the spill with absorbent sheets or spill-control pads.[\[3\]](#)
- Cleanup and Decontamination: Follow the same cleanup and decontamination steps as for a small spill, ensuring thorough cleaning of all affected surfaces.[\[3\]](#)
- Reporting: Report the spill to the laboratory supervisor or safety officer.

All materials contaminated with Avelumab are considered hazardous waste and must be disposed of accordingly.


- Sharps: All needles, syringes, and broken vials should be placed in a puncture-resistant, clearly labeled chemotherapy sharps container.
- Contaminated PPE and Materials: Gowns, gloves, absorbent pads, and other contaminated materials should be disposed of in a designated, leak-proof chemotherapy waste container, often a yellow or other specifically colored bag or bin.[\[6\]](#)
- Unused Avelumab: Unused or expired Avelumab should be disposed of as hazardous pharmaceutical waste in accordance with institutional and local regulations. It should not be discarded in regular trash or down the drain. While Avelumab does not have a specific EPA hazardous waste code, it should be managed as a hazardous drug waste.[\[10\]](#)[\[14\]](#)[\[15\]](#)

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Avelumab blocks the interaction between PD-L1 on tumor cells and PD-1 on T-cells, restoring T-cell activation.



[Click to download full resolution via product page](#)

Caption: A streamlined workflow for the safe handling of Avelumab in a research laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Safe Handling Of Monoclonal Antibodies Best Practices [bioprocessonline.com]
- 3. ansell.com [ansell.com]
- 4. ansell.com [ansell.com]
- 5. PPE focus: Hand protection for working with chemotherapy drugs [cleanroomtechnology.com]
- 6. Permeation measurement of 27 chemotherapy drugs after simulated dynamic testing on 15 surgical and examination gloves: A knowledge update - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Permeability testing of glove materials for use with cancer chemotherapy drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. uml.edu [uml.edu]
- 9. Laboratory Equipment Decontamination Procedures - Wayne State University [research.wayne.edu]
- 10. pwaste.com [pwaste.com]
- 11. researchgate.net [researchgate.net]
- 12. ovid.com [ovid.com]
- 13. unmc.edu [unmc.edu]
- 14. wku.edu [wku.edu]
- 15. Incident Waste Decision Support Tool (I-WASTE DST) | US EPA [iwaste.epa.gov]
- To cite this document: BenchChem. [Safeguarding Research: A Comprehensive Guide to Handling Avelumab]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13395610/docs#safeguarding-research-a-comprehensive-guide-to-handling-avelumab>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)